

Application Note: Strategic Utilization of 3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic Acid

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Compound of Interest

Compound Name: 3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic acid

CAS No.: 565174-23-4

Cat. No.: B1350357

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Abstract & Strategic Overview

This guide details the synthesis, handling, and pharmaceutical application of **3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic acid** (CAS: 6272-45-3 analog). This molecule serves as a critical "privileged scaffold" in the synthesis of PPAR

agonists (Glitazars), specifically those structurally related to Tesaglitazar and Muraglitazar, as well as novel Tyrosine Kinase Inhibitors (TKIs).

The 3-ethoxy-4-benzyloxy substitution pattern offers a unique lipophilic profile compared to the more common 3-methoxy (ferulic) analogs, enhancing bioavailability and binding affinity in hydrophobic pockets of nuclear receptors. This protocol focuses on the Doebner modification of the Knoevenagel condensation to generate the acrylic acid core, followed by downstream asymmetric hydrogenation strategies essential for generating chiral propanoic acid pharmacophores.

Chemical Identity & Properties

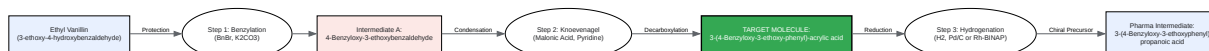
Property	Specification
IUPAC Name	(E)-3-[4-(benzyloxy)-3-ethoxyphenyl]prop-2-enoic acid
Common Name	O-Benzyl-3-ethoxy-cinnamic acid
Molecular Formula	
Molecular Weight	298.33 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Water
Melting Point	185–188 °C (Lit.)
Key Functional Groups	Carboxylic acid (coupling handle), Benzyl ether (protecting group), Vinyl group (reducible)

Synthetic Workflow: The "Ethyl Vanillin" Route

The most robust industrial route begins with Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde), a commodity chemical, ensuring cost-effectiveness and scalability.

Diagram 1: Synthetic Pathway

The following DOT diagram illustrates the conversion of Ethyl Vanillin to the target acrylic acid and its subsequent reduction to the active propanoic acid scaffold.



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Caption: Step-wise synthesis from Ethyl Vanillin to the target acrylic acid and downstream propanoic acid derivative.

Detailed Experimental Protocols

Protocol A: Synthesis of the Target Intermediate

Objective: Synthesize **3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic acid** via Knoevenagel Condensation.

Reagents:

- 4-Benzyloxy-3-ethoxybenzaldehyde (1.0 eq)
- Malonic Acid (1.5 eq)
- Pyridine (Solvent/Base, 5.0 vol)
- Piperidine (Catalyst, 0.1 eq)
- HCl (1M, for workup)

Procedure:

- Setup: In a 3-neck round-bottom flask equipped with a reflux condenser and thermometer, dissolve 4-benzyloxy-3-ethoxybenzaldehyde (e.g., 50.0 g) in Pyridine (250 mL).
- Addition: Add Malonic Acid (30.5 g) and Piperidine (2.0 mL) under stirring.
- Reaction (Doebner Modification): Heat the mixture to 85–90°C. Evolution of gas will be observed (decarboxylation). Maintain reflux for 4–6 hours until gas evolution ceases and TLC confirms consumption of the aldehyde.
 - Critical Insight: Do not exceed 100°C rapidly; controlled heating prevents polymerization of the acrylic acid.
- Workup: Cool the reaction mixture to room temperature. Pour slowly into ice-cold water (1000 mL) containing concentrated HCl (enough to neutralize pyridine to pH < 3).
- Precipitation: The product will precipitate as a white solid. Stir for 1 hour to ensure complete granulation.

- Purification: Filter the solid. Wash with water (3 x 200 mL) to remove pyridinium salts. Recrystallize from Ethanol/Water (9:1).
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Yield Expectation: 85–92%.

Protocol B: Asymmetric Hydrogenation (Downstream Application)

Objective: Convert the acrylic acid to the chiral propanoic acid derivative (e.g., for Tesaglitazar analogs).

Rationale: The biological activity of PPAR agonists often resides in the (S)-enantiomer. While standard Pd/C hydrogenation yields a racemate, using a Ruthenium-BINAP catalyst allows for enantioselective reduction.

Procedure:

- Catalyst Prep: Charge a high-pressure reactor with (0.5 mol%).
- Substrate: Add the Target Acrylic Acid (10.0 g) dissolved in degassed Methanol (100 mL).
- Reaction: Pressurize with (50 bar) and stir at 60°C for 12 hours.
- Analysis: Filter catalyst. Analyze enantiomeric excess (ee) via Chiral HPLC.

Quality Control & Troubleshooting

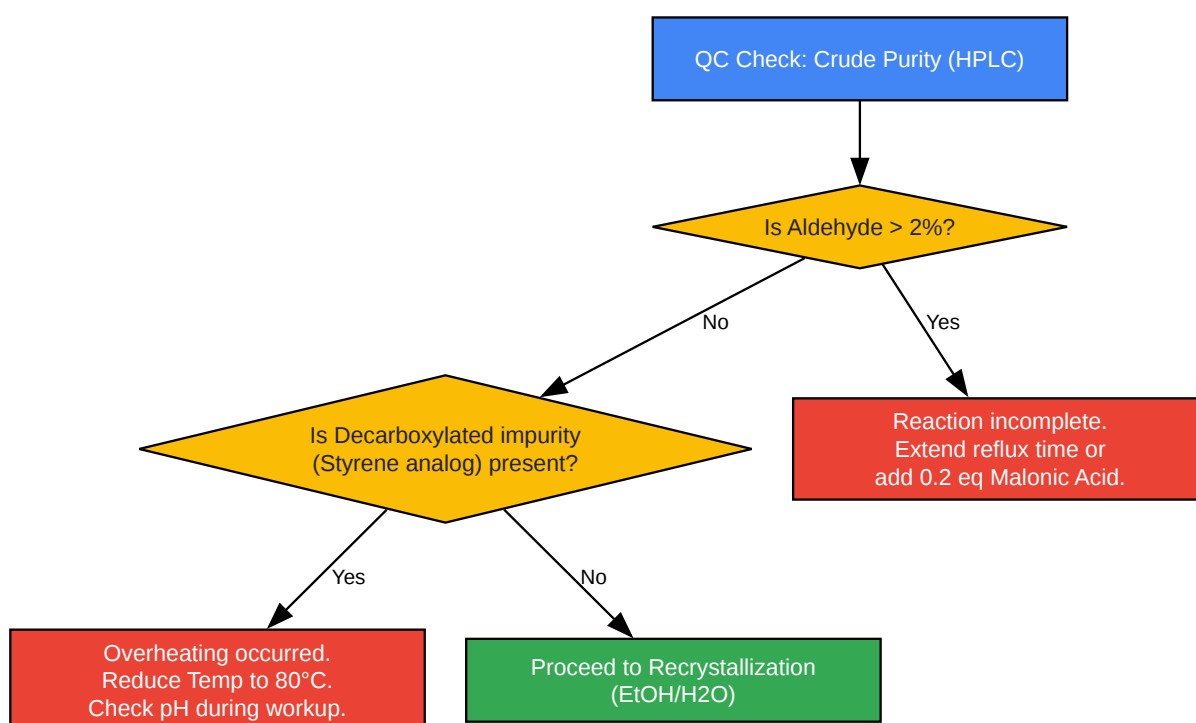
Analytical Method: HPLC

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase:

- A: 0.1% Phosphoric Acid in Water
- B: Acetonitrile
- Gradient: 40% B to 90% B over 15 min.
- Detection: UV @ 310 nm (specific for the cinnamoyl conjugation).

Diagram 2: QC Decision Tree

Use this logic flow to troubleshoot low yields or impurities during the Knoevenagel step.



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Caption: Troubleshooting logic for Knoevenagel condensation impurities.

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